

4-Bromo A23187: A Specialized Tool for Investigating Mitochondrial Calcium Uptake

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Compound of Interest

Compound Name: 4-Bromo A23187

Cat. No.: B013575

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo A23187 is a brominated derivative of the carboxylic acid ionophore A23187 (Calcimycin). Like its parent compound, it is a mobile ion carrier that binds divalent cations, such as calcium (Ca^{2+}), and transports them across biological membranes. However, key differences in its transport kinetics, particularly a reduced rate of Ca^{2+} transport compared to A23187, make it a valuable and more nuanced tool for studying mitochondrial calcium dynamics. Its non-fluorescent nature also makes it ideal for use in assays employing fluorescent Ca^{2+} indicators. This document provides detailed application notes and protocols for utilizing **4-Bromo A23187** in the study of mitochondrial calcium uptake.

4-Bromo A23187 acts as a neutral ionophore, promoting the equilibration of Ca^{2+} gradients across cellular compartments, including the endoplasmic reticulum, mitochondria, and cytosol. [1] This allows for controlled increases in mitochondrial Ca^{2+} levels, facilitating the study of the downstream consequences of mitochondrial calcium accumulation.

Key Features and Applications

- **Modulated Ca^{2+} Transport:** **4-Bromo A23187** exhibits a significantly lower rate of Ca^{2+} transport compared to A23187, offering more controlled and sustained elevations of

intracellular and mitochondrial calcium. This can be advantageous in preventing the rapid and overwhelming calcium overload that can be induced by the more potent A23187.

- **High Selectivity for Zn^{2+} and Mn^{2+} :** While a competent Ca^{2+} ionophore, **4-Bromo A23187** shows a high selectivity for transporting zinc (Zn^{2+}) and manganese (Mn^{2+}) over Ca^{2+} . This property may be leveraged in specific experimental contexts, but researchers should be mindful of potential off-target effects on the homeostasis of these other divalent cations.
- **Non-Fluorescent:** A critical advantage of **4-Bromo A23187** is its lack of intrinsic fluorescence. This makes it fully compatible with a wide range of fluorescent Ca^{2+} indicators, such as Rhod-2, Fluo-4, and Fura-2, without the risk of spectral overlap and interference.
- **Apoptosis Induction:** As a calcium modulator, **4-Bromo A23187** can induce apoptosis in various cell lines, making it a useful tool for studying the role of mitochondrial calcium in programmed cell death.

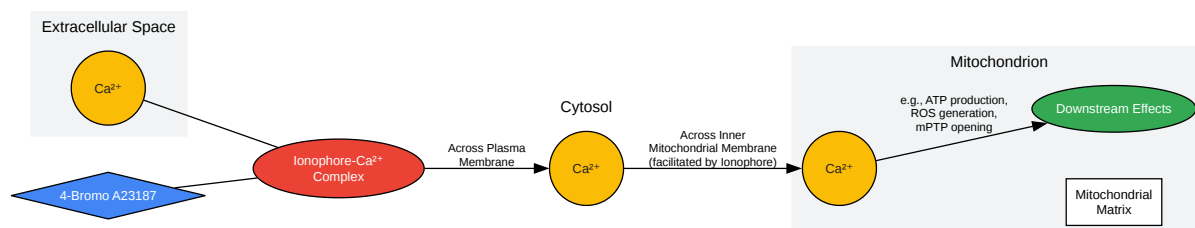
Quantitative Data

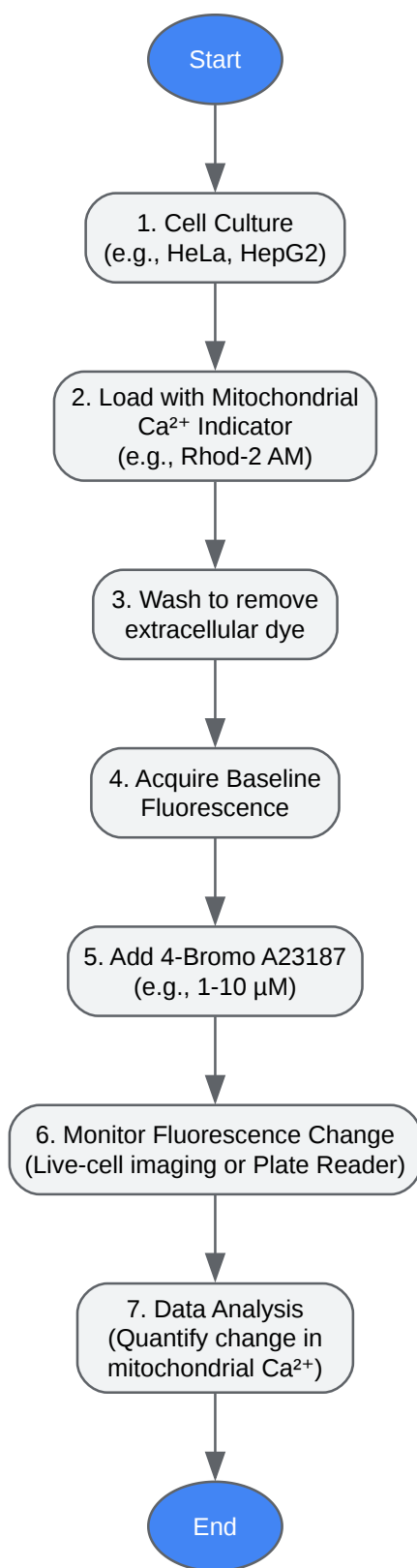
The following table summarizes key quantitative parameters of **4-Bromo A23187** in comparison to its parent compound, A23187. This data is crucial for designing experiments and interpreting results.

Parameter	4-Bromo A23187	A23187 (Calcimycin)	Reference
Ca ²⁺ Transport Rate	More than 10-fold lower than A23187 in vitro	Higher than 4-Bromo A23187	
Turnover Number for Ca ²⁺ Transport (in isolated mitochondria)	Insensitive to ionophore concentration; approximately 50% of A23187	Higher than 4-Bromo A23187	
Turnover Number for Mg ²⁺ Transport (in isolated mitochondria)	Approaches zero at low doses	Higher than 4-Bromo A23187	
Apparent Ca ²⁺ over Mg ²⁺ Transport Selectivity	Approximately 10-fold greater than A23187 at low doses	Lower than 4-Bromo A23187 at low doses	
Stoichiometry of Ca ²⁺ Transport	Primarily as a 2:1 (ionophore:Ca ²⁺) complex	Primarily as a 2:1 (ionophore:Ca ²⁺) complex	

Signaling and Experimental Workflow Diagrams

To visually represent the mechanism of action and experimental procedures, the following diagrams have been generated using the DOT language.





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References

- 1. Actions of ionomycin, 4-BrA23187 and a novel electrogenic Ca^{2+} ionophore on mitochondria in intact cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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